

# Proper handling and storage procedures for (1-Hydroxycyclohexyl)acetic acid

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## Compound of Interest

Compound Name: (1-Hydroxycyclohexyl)acetic acid

Cat. No.: B078544

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## Application Notes and Protocols for (1-Hydroxycyclohexyl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the proper handling, storage, and stability assessment of **(1-Hydroxycyclohexyl)acetic acid**. The information is compiled from publicly available safety data and established scientific guidelines.

## Chemical and Physical Properties

**(1-Hydroxycyclohexyl)acetic acid** is a solid organic compound with the following properties:

Property	Value	Reference
CAS Number	14399-63-4	
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	158.19 g/mol	
Physical Form	Solid	
Storage Class	11 - Combustible Solids	
Water Contamination Class (WGK)	WGK 3	

## Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity and safety of **(1-Hydroxycyclohexyl)acetic acid**.

## Personal Protective Equipment (PPE)

When handling **(1-Hydroxycyclohexyl)acetic acid**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator with a particulate filter.
- Skin and Body Protection: Laboratory coat or other protective clothing to prevent skin contact.

## General Handling Precautions

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.

- Wash hands thoroughly after handling.
- Use in a well-ventilated area.
- Keep away from heat, sparks, open flames, and hot surfaces.

## Storage Conditions

Store **(1-Hydroxycyclohexyl)acetic acid** in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1]</sup> Keep away from the following:

- Oxidizing agents
- Strong acids and bases
- Sources of ignition

The recommended storage conditions are summarized in the table below.

Parameter	Recommendation
Temperature	Cool, ambient temperature
Humidity	Dry environment
Light	Protect from direct sunlight
Incompatibilities	Oxidizing agents, strong acids, strong bases

## Experimental Protocols

Due to the limited publicly available stability data for **(1-Hydroxycyclohexyl)acetic acid**, the following protocols are based on general principles and ICH Q1A guidelines for stability testing of new drug substances.<sup>[2][3][4]</sup> These protocols should be adapted and validated for specific applications.

### Protocol for Long-Term Stability Testing

This protocol is designed to evaluate the thermal stability of **(1-Hydroxycyclohexyl)acetic acid** over an extended period.

Objective: To establish a re-test period for **(1-Hydroxycyclohexyl)acetic acid** under long-term storage conditions.

Methodology:

- Sample Preparation: Aliquot a sufficient quantity of **(1-Hydroxycyclohexyl)acetic acid** from a single batch into multiple vials with inert closures.
- Storage: Place the vials in a stability chamber maintained at  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $60\% \text{ RH} \pm 5\% \text{ RH}$ .
- Testing Intervals: Withdraw samples for analysis at the following time points: 0, 3, 6, 9, 12, 18, 24, and 36 months.<sup>[5]</sup>
- Analytical Tests: At each time point, perform the following analyses:
  - Appearance: Visual inspection for any changes in color or physical state.
  - Assay: Quantitative analysis (e.g., by HPLC) to determine the concentration of **(1-Hydroxycyclohexyl)acetic acid**.
  - Degradation Products: Analysis for the presence of any degradation products using a suitable stability-indicating method (e.g., HPLC with a photodiode array detector).
- Data Evaluation: Evaluate the data for any significant changes in the tested attributes over time. A significant change is defined as a failure to meet the established acceptance criteria.

## Protocol for Accelerated Stability Testing

This protocol is designed to predict the long-term stability of **(1-Hydroxycyclohexyl)acetic acid** by subjecting it to elevated stress conditions.

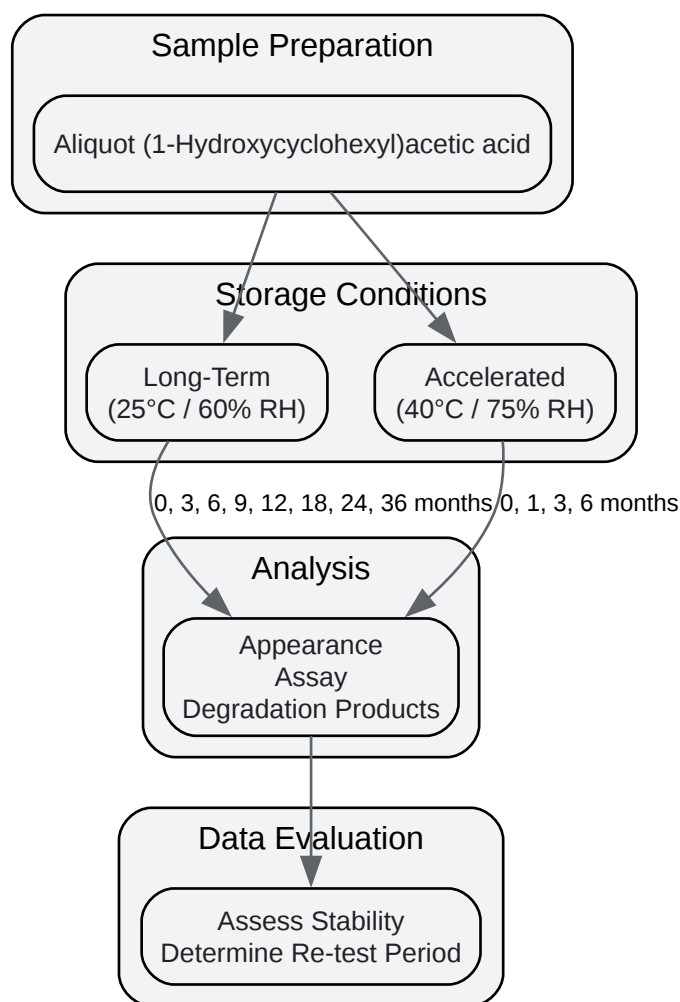
Objective: To accelerate the degradation of **(1-Hydroxycyclohexyl)acetic acid** and identify potential degradation pathways.

**Methodology:**

- **Sample Preparation:** Prepare samples as described in the long-term stability protocol.
- **Storage:** Place the vials in a stability chamber maintained at  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $75\% \text{ RH} \pm 5\% \text{ RH}$ .
- **Testing Intervals:** Withdraw samples for analysis at the following time points: 0, 1, 3, and 6 months.<sup>[5]</sup>
- **Analytical Tests:** Perform the same analytical tests as described in the long-term stability protocol.
- **Data Evaluation:** Analyze the data to identify any trends in degradation and to predict the shelf life under long-term storage conditions.

## Visualizations

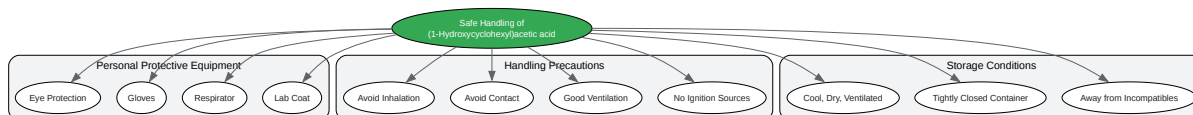
## Experimental Workflow for Stability Testing



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Caption: Workflow for Stability Testing of **(1-Hydroxycyclohexyl)acetic acid**.

## Logical Relationship for Safe Handling



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Caption: Key Elements for the Safe Handling of **(1-Hydroxycyclohexyl)acetic acid**.

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- To cite this document: BenchChem. [Proper handling and storage procedures for (1-Hydroxycyclohexyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078544#proper-handling-and-storage-procedures-for-1-hydroxycyclohexyl-acetic-acid]

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